

Technical Guide: Fluorescent Red Mega 485 NHS-Ester in Dimethyl Sulfoxide (DMSO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fluorescent Red Mega 485 NHS-ester*

Cat. No.: *B1443689*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility, handling, and application of **Fluorescent Red Mega 485 NHS-ester** in Dimethyl Sulfoxide (DMSO). This information is critical for researchers utilizing this fluorophore for the labeling of biomolecules.

Core Concepts: Solubility and Stability

N-hydroxysuccinimide (NHS) esters, such as Fluorescent Red Mega 485, are widely used for labeling primary amines in proteins and other biomolecules. While specific quantitative solubility data for **Fluorescent Red Mega 485 NHS-ester** in DMSO is not readily published by manufacturers, a general understanding of the solubility and stability of NHS esters in organic solvents is well-established.

NHS esters are generally soluble in anhydrous organic solvents like DMSO and dimethylformamide (DMF).^{[1][2][3][4]} This allows for the preparation of concentrated stock solutions that can be added to aqueous reaction buffers for labeling. However, a critical consideration is the hydrolytic instability of NHS esters. In the presence of moisture, the NHS ester will hydrolyze, rendering it incapable of reacting with primary amines.^{[1][4][5]} Therefore, the use of high-purity, anhydrous DMSO is paramount. Stock solutions in DMSO are also susceptible to degradation and should be prepared fresh or stored under desiccated conditions at low temperatures (-20°C or -80°C) for limited periods.^{[5][6]}

Quantitative Data Summary

While a specific molar solubility is not available, the key specifications for **Fluorescent Red Mega 485 NHS-ester** are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₃ N ₃ O ₉ S	[7]
Molecular Weight	599.65 g/mol	[7]
Excitation Maximum (Ex)	~485 nm	[8][9]
Emission Maximum (Em)	~600 nm	[8]
Reactive Group	N-hydroxysuccinimide (NHS) ester	[8][9]
Target Moiety	Primary amines	[8][9]

Experimental Protocols

Preparation of a Concentrated Stock Solution in DMSO

This protocol outlines the steps for preparing a stock solution of **Fluorescent Red Mega 485 NHS-ester** in DMSO.

Materials:

- **Fluorescent Red Mega 485 NHS-ester**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and tips

Procedure:

- Allow the vial of **Fluorescent Red Mega 485 NHS-ester** to equilibrate to room temperature before opening to prevent moisture condensation.

- Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Add the desired volume of anhydrous DMSO to the vial to achieve a target concentration (e.g., 10 mg/mL or a specific molarity).
- Vortex the solution thoroughly to ensure the dye is completely dissolved.
- This stock solution is now ready for use in labeling reactions. For storage, aliquot into smaller volumes in tightly sealed, desiccated tubes and store at -20°C or -80°C, protected from light. It is recommended to use the stock solution as fresh as possible.^{[5][6]}

General Protein Labeling Protocol

This protocol provides a general workflow for labeling a protein with **Fluorescent Red Mega 485 NHS-ester**.

Materials:

- Protein to be labeled in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- **Fluorescent Red Mega 485 NHS-ester** stock solution in DMSO
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Purification column (e.g., gel filtration) to remove unconjugated dye

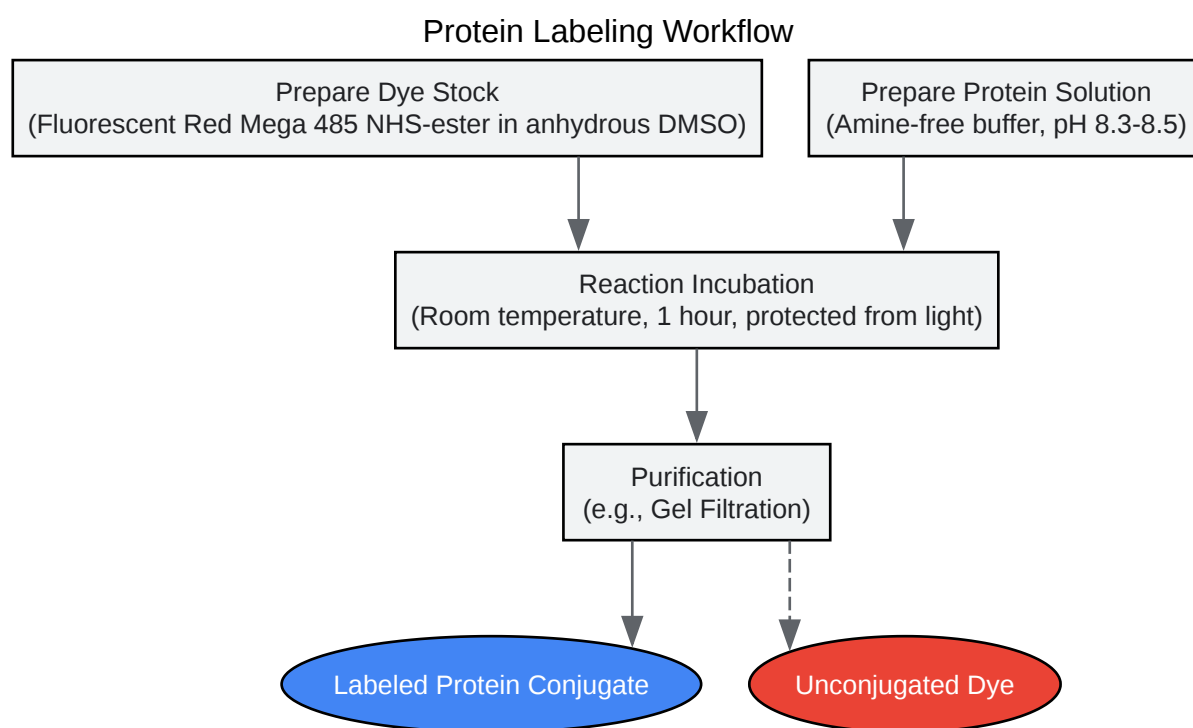
Procedure:

- Dissolve the protein in the reaction buffer at a suitable concentration (typically 1-10 mg/mL).
- Calculate the required volume of the **Fluorescent Red Mega 485 NHS-ester** stock solution to achieve the desired molar excess of dye to protein. A 5-20 fold molar excess is a common starting point.
- Add the calculated volume of the dye stock solution to the protein solution while gently vortexing.

- Incubate the reaction for at least 1 hour at room temperature or overnight at 4°C, protected from light.
- After incubation, purify the labeled protein from the unreacted dye using a suitable method such as gel filtration or dialysis.

Visualizations

Experimental Workflow for Protein Labeling

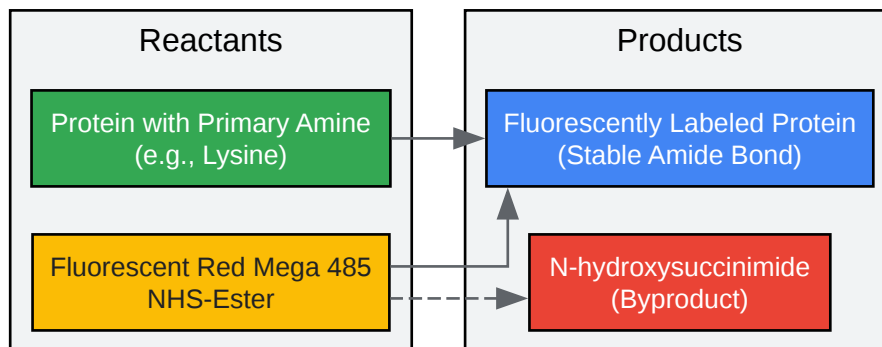


[Click to download full resolution via product page](#)

Caption: Workflow for labeling proteins with **Fluorescent Red Mega 485 NHS-ester**.

Logical Relationship of NHS-Ester Reaction

NHS-Ester Amine Reaction



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. interchim.fr [interchim.fr]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. researchgate.net [researchgate.net]
- 6. interchim.fr [interchim.fr]
- 7. usbio.net [usbio.net]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Fluorescent Red Mega 480 NHS-ester suitable for fluorescence, ≥90% (coupling to amines) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Fluorescent Red Mega 485 NHS-Ester in Dimethyl Sulfoxide (DMSO)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1443689#solubility-of-fluorescent-red-mega-485-nhs-ester-in-dmsol\]](https://www.benchchem.com/product/b1443689#solubility-of-fluorescent-red-mega-485-nhs-ester-in-dmsol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com